

N-D-Gluconoyl-L-leucine CAS number and chemical information

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Compound of Interest

Compound Name: N-D-Gluconoyl-L-leucine

Cat. No.: B099214

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N-D-Gluconoyl-L-leucine: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Publicly available, in-depth technical data and experimental protocols specifically for **N-D-Gluconoyl-L-leucine** are limited. This guide provides foundational chemical information and presents adaptable experimental methodologies and a hypothetical signaling pathway based on the known properties of its constituent parts, D-gluconic acid and L-leucine. All proposed protocols and pathways would require experimental validation.

Chemical Information

N-D-Gluconoyl-L-leucine is a conjugate of D-gluconic acid and the essential amino acid L-leucine. Its chemical identity is established by its unique CAS number.

Table 1: Chemical and Physical Properties of N-D-Gluconoyl-L-leucine



Property	Value	Source
CAS Number	15893-50-2	[1][2]
Molecular Formula	C12H23NO8	[2]
Molecular Weight	309.315 g/mol	[2]
Appearance	White solid	[2]
Synonyms	ND-グルコノイル-L-ロイシン, ND-gluconoil-L-leucina, ND- Gluconoyl-L-Leucin, L- Leucine, N-D-gluconoyl-	[2]
Boiling Point	746.7°C at 760 mmHg	[2]
Flash Point	405.4°C	[2]
Density	1.425 g/cm ³	[2]

Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **N-D-Gluconoyl-L-leucine** are not readily available. However, established methods for the N-acylation of amino acids and subsequent analysis can be adapted.

Hypothetical Synthesis via Schotten-Baumann Reaction

The Schotten-Baumann reaction is a widely used method for the synthesis of amides from amines and acid chlorides.[3][4] This approach can be theoretically applied to the synthesis of **N-D-Gluconoyl-L-leucine**. The key is the preliminary conversion of D-gluconic acid to its more reactive acyl chloride derivative.

Reaction Scheme:

• Activation of D-Gluconic Acid: D-gluconic acid is reacted with a chlorinating agent, such as thionyl chloride (SOCl₂), to form D-gluconoyl chloride. This step is critical as it activates the carboxylic acid for reaction with the amino group of L-leucine.





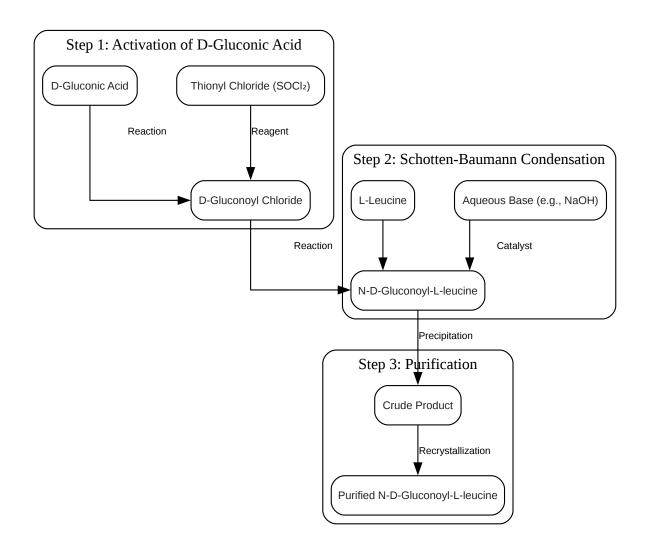


• Condensation: The resulting D-gluconoyl chloride is then reacted with L-leucine in the presence of a base (e.g., sodium hydroxide) in a two-phase solvent system (e.g., water and an organic solvent).[3] The base neutralizes the hydrochloric acid that is generated during the reaction, driving the equilibrium towards the formation of the amide bond.[5]

Detailed Methodology:

- Preparation of D-gluconoyl chloride: D-gluconic acid is suspended in an inert solvent (e.g., dichloromethane) and cooled in an ice bath. Thionyl chloride is added dropwise with stirring. The reaction mixture is then gently refluxed until the evolution of HCl gas ceases. The excess thionyl chloride and solvent are removed under reduced pressure to yield crude D-gluconoyl chloride.
- N-acylation of L-leucine: L-leucine is dissolved in an aqueous solution of sodium hydroxide.
 The solution is cooled in an ice bath. The crude D-gluconoyl chloride, dissolved in a water-immiscible organic solvent (e.g., diethyl ether), is added dropwise to the L-leucine solution with vigorous stirring.
- Work-up and Purification: After the addition is complete, the reaction mixture is stirred for an
 additional period at room temperature. The organic layer is separated, and the aqueous layer
 is acidified with dilute hydrochloric acid to precipitate the N-D-Gluconoyl-L-leucine. The
 crude product is collected by filtration, washed with cold water, and can be further purified by
 recrystallization.





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Caption: Hypothetical synthesis workflow for **N-D-Gluconoyl-L-leucine**.

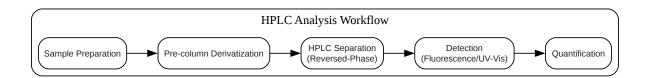
Analytical Characterization by HPLC

High-Performance Liquid Chromatography (HPLC) is a standard technique for the analysis and quantification of amino acids and their derivatives.[6][7] Since **N-D-Gluconoyl-L-leucine** lacks a strong chromophore for UV detection, a pre-column derivatization step is typically required to enhance its detectability.[8][9]



Methodology:

- Sample Preparation: A standard solution of N-D-Gluconoyl-L-leucine is prepared in a suitable solvent (e.g., a mixture of water and acetonitrile).
- Pre-column Derivatization: A derivatizing agent such as o-phthalaldehyde (OPA) or 9fluorenylmethoxycarbonyl chloride (FMOC-Cl) is reacted with the sample.[10] This reaction
 introduces a fluorescent or UV-active tag to the amino acid derivative, allowing for sensitive
 detection.
- HPLC Separation: The derivatized sample is injected into an HPLC system equipped with a
 reversed-phase column (e.g., C18). A gradient elution is typically employed, using a mobile
 phase consisting of an aqueous buffer (e.g., phosphate buffer) and an organic modifier (e.g.,
 acetonitrile or methanol).
- Detection: The eluting compounds are monitored using a fluorescence or UV-Vis detector set at the appropriate excitation and emission wavelengths for the chosen derivatizing agent.
- Quantification: The concentration of N-D-Gluconoyl-L-leucine in a sample can be determined by comparing its peak area to a calibration curve generated from standards of known concentrations.



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Caption: General workflow for the HPLC analysis of **N-D-Gluconoyl-L-leucine**.

Biological Context and Signaling

While the specific biological role of **N-D-Gluconoyl-L-leucine** is not well-documented, the functions of its components, L-leucine and D-gluconic acid, are well-understood.







L-Leucine is an essential branched-chain amino acid that plays a critical role in protein synthesis. It acts as a signaling molecule that activates the mechanistic target of rapamycin (mTOR) pathway.[11][12][13][14] The activation of mTOR is a key step in initiating the translation of proteins, which is fundamental for muscle growth and repair.[15]

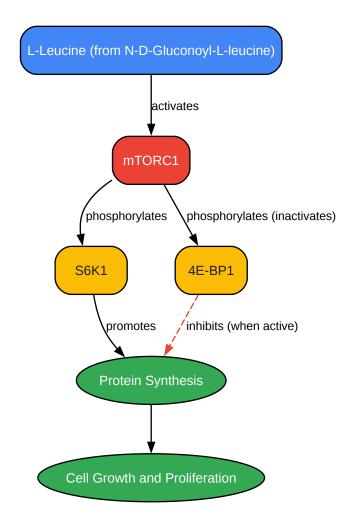
D-Gluconic acid occurs naturally in fruits and honey and is used as a food additive and a chelating agent.[16] In biological systems, it can be produced from glucose. Some microorganisms utilize gluconic acid in the solubilization of minerals.[17][18]

Hypothetical Signaling Pathway: mTOR Activation

It is plausible that **N-D-Gluconoyl-L-leucine**, upon cellular uptake and potential hydrolysis back to L-leucine and D-gluconic acid, could influence the mTOR signaling pathway. The L-leucine component would be the primary driver of this activity.

The activation of mTOR by leucine is a complex process that leads to the phosphorylation of several downstream targets, including S6 kinase 1 (S6K1) and eukaryotic initiation factor 4E-binding protein 1 (4E-BP1). The phosphorylation of these proteins ultimately promotes mRNA translation and protein synthesis.[14]





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Caption: Hypothetical mTOR signaling pathway activated by L-leucine.

Conclusion

N-D-Gluconoyl-L-leucine is a compound for which detailed scientific literature is sparse. This guide provides a summary of its known chemical properties and outlines potential experimental approaches for its synthesis and analysis based on established chemical principles. The biological activity of **N-D-Gluconoyl-L-leucine** is likely influenced by its L-leucine component, which is a known activator of the mTOR signaling pathway. Further research is necessary to fully elucidate the specific properties and functions of this molecule.



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